

Enigmol Technical Support Center: Optimizing Concentration for Murine Studies

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Compound of Interest

Compound Name: *Enigmol*

Cat. No.: *B1244460*

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Welcome to the **Enigmol** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on optimizing **Enigmol** concentration to minimize host toxicity in mice while maintaining therapeutic efficacy.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: We are observing significant weight loss in our mice treated with **Enigmol**. What is the recommended starting dose to avoid this?

A1: Significant weight loss is a primary indicator of host toxicity with **Enigmol**.^[1] Published studies indicate that a dietary concentration of 0.1% (w/w) **Enigmol** leads to reduced weight gain in mice.^[1] In contrast, a concentration of 0.025% (w/w) in the diet has been shown to be effective in reducing intestinal tumor numbers by half without adverse effects on body weight.^{[1][2]} For oral administration via gavage in xenograft models, a dose of 10 mg/kg did not cause significant weight loss compared to the control group.^[1] Therefore, for initial studies, it is recommended to start with a dietary concentration of 0.025% or an oral gavage dose of 10 mg/kg.

Q2: What are the expected biochemical markers of **Enigmol**-induced toxicity?

A2: At non-toxic doses (e.g., 0.025% of the diet), **Enigmol** has not been found to adversely affect common biomarkers for liver and kidney function.^[1] However, at higher, more problematic concentrations, it is advisable to monitor standard hepato- and renal toxicity markers. One study noted that total serum protein and albumin levels were slightly higher in **Enigmol**-treated mice, which could be an indication of dehydration.^[1]

Q3: Is **Enigmol** expected to be broadly cytotoxic, and how does this translate from in vitro to in vivo?

A3: **Enigmol** has shown cytotoxicity across a wide variety of cancer cell lines in the NCI-60 screen, with IC₅₀ values typically in the 8 to 12 μ M range.^[1] While this broad in vitro cytotoxicity might raise concerns about host toxicity, in vivo studies have suggested that tumors are more affected than host cells at therapeutic doses.^[1] It is crucial to perform dose-response studies in your specific mouse model to determine the optimal therapeutic window.

Q4: Can **Enigmol** be administered through different routes? What are the implications for toxicity?

A4: Yes, **Enigmol** has been successfully administered both orally mixed in the diet and via oral gavage.^{[1][2]} Oral bioavailability is a key feature of this compound.^{[1][2]} The choice of administration route can influence the pharmacokinetic and toxicity profiles. Dietary administration provides a continuous, lower-level exposure, while gavage results in bolus dosing. The toxicity profile for each method should be independently evaluated.

Q5: What is the primary mechanism of action of **Enigmol**, and how does it relate to its selectivity?

A5: **Enigmol** is a sphingoid base analog that is not phosphorylated by sphingosine kinases and is only slowly N-acylated, making it more persistent than natural sphingoid bases.^{[1][2]} One of its key mechanisms is the "normalization" of aberrant β -catenin accumulation in the nucleus and cytoplasm of cancer cells, a common defect in the APC/ β -catenin regulatory system.^{[1][2]} This targeted action on a cancer-related pathway may contribute to its relative selectivity for tumor cells in vivo.

Data Summary Tables

Table 1: **Enigmol** Concentration and Host Toxicity in Min Mice (Dietary Administration)

Enigmol Concentration (% of diet, w/w)	Key Host Toxicity Observations	Anti-Tumor Efficacy (Intestinal Tumors)	Reference
0.1%	Reduced weight gain compared to control.	37% reduction in tumor number.	[1]
0.025%	No adverse effect on body weight; no significant changes in liver and kidney function biomarkers.	52% reduction in tumor number.	[1] [2]
Control (0%)	Normal weight gain.	Baseline tumor number (75.0 ± 13.6 tumors/mouse).	[1]

Table 2: **Enigmol** Concentration and Host Toxicity in Nude Mouse Xenografts (Oral Gavage)

Enigmol Concentration (mg/kg)	Key Host Toxicity Observations	Anti-Tumor Efficacy (Prostate Cancer Xenografts)	Reference
10 mg/kg	Similar weight changes to vehicle control group.	Approximately 50% reduction in tumor size.	[1]
Vehicle Control	Baseline weight changes.	Baseline tumor growth.	[1]

Experimental Protocols

Protocol 1: Dose-Response and Toxicity Study of Dietary Enigmol in Min Mice

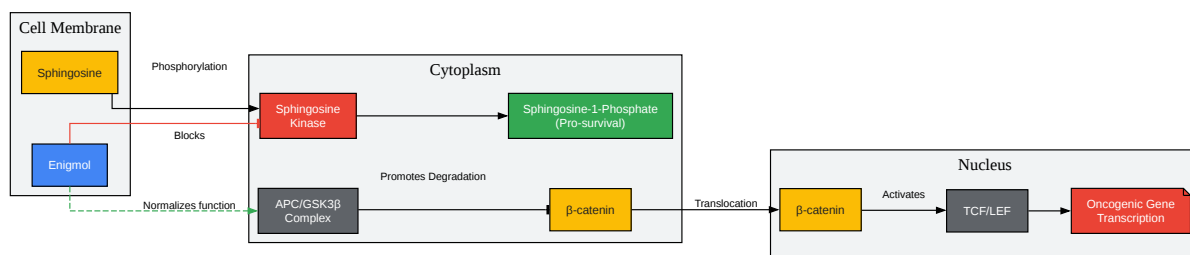
- Animal Model: C57Bl/6JMin/+ mice, starting at approximately 32 days of age.
- Diet Formulation:
 - Prepare an essentially sphingolipid-free diet.
 - Divide mice into three groups:
 - Control Group: Standard diet.
 - Low-Dose Group: Diet supplemented with 0.025% (w/w) **Enigmol**.
 - High-Dose Group: Diet supplemented with 0.1% (w/w) **Enigmol**.
- Study Duration: 6 weeks.
- Monitoring:
 - Record body weight for each mouse twice weekly.
 - Observe mice daily for any clinical signs of toxicity (e.g., lethargy, ruffled fur).
- Endpoint Analysis:
 - At the end of the study, euthanize mice and collect blood via cardiac puncture for serum chemistry analysis (liver and kidney function markers).
 - Harvest the entire intestinal tract, open it longitudinally, and count the number of adenomas under a light microscope.

Protocol 2: Efficacy and Toxicity of Oral Gavage Enigmol in a Prostate Cancer Xenograft Model

- Animal Model: Nude mice.
- Tumor Implantation:

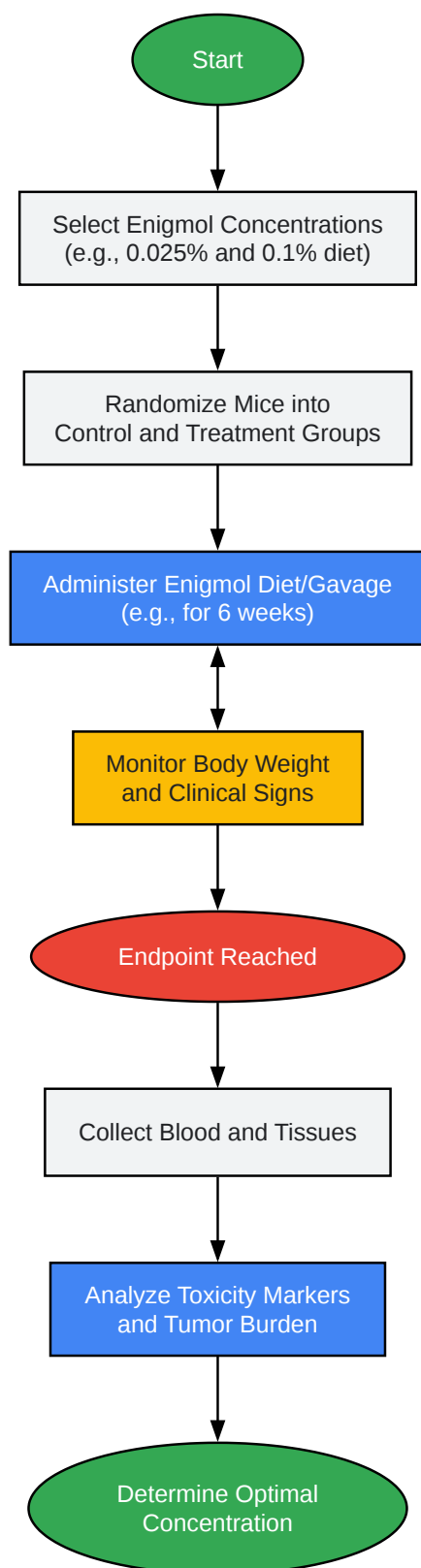
- Subcutaneously inject prostate cancer cells (e.g., DU145 or PC-3) into the flank of each mouse.
- Allow tumors to establish to a palpable size.
- Treatment Groups:
 - Vehicle Control Group: Administer the vehicle solution (e.g., olive oil/EtOH mixture) via oral gavage.
 - **Enigmol** Group: Administer 10 mg/kg **Enigmol** (formulated in the vehicle) via oral gavage daily.
- Monitoring:
 - Measure tumor volume with calipers every 2-3 days.
 - Record body weight at the same time as tumor measurements.
- Endpoint Analysis:
 - Continue treatment until tumors in the control group reach a predetermined size limit or for a specified duration.
 - Euthanize mice and collect tumors for further analysis.

Visualizations



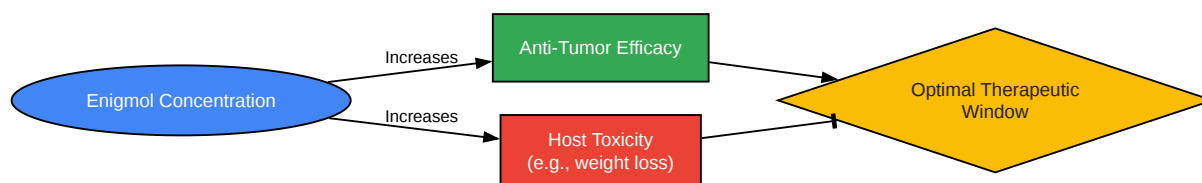
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Caption: **Enigmol**'s mechanism of action, blocking pro-survival signaling and promoting β -catenin degradation.



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Caption: Workflow for determining optimal **Enigmol** concentration in mice.



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Caption: Relationship between **Enigmol** concentration, efficacy, and toxicity.

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References

- 1. Enigmol: A novel sphingolipid analog with anti-cancer activity against cancer cell lines and in vivo models for intestinal and prostate cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
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